

# Nonadecyl Methanesulfonate: A Technical Overview of a Sparsely Characterized Alkyl Sulfonate

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## Compound of Interest

Compound Name: *Nonadecyl methane sulfonate*

Cat. No.: *B15622293*

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For the attention of: Researchers, scientists, and drug development professionals.

This technical guide provides a comprehensive overview of the known chemical properties and synthetic methodologies related to nonadecyl methanesulfonate. It is important to note that publicly available experimental data on this specific long-chain alkyl methanesulfonate is exceptionally limited. Consequently, this document also draws upon established principles of organic chemistry and data from closely related compounds to provide a predictive and practical framework for researchers.

## Core Chemical Properties

Direct experimental data for the physicochemical properties of nonadecyl methanesulfonate are not readily available in the scientific literature. However, based on its structure, certain properties can be inferred. It is expected to be a waxy solid at room temperature with very low solubility in water and higher solubility in nonpolar organic solvents.

Below is a summary of the basic molecular information that has been identified for nonadecyl methanesulfonate.

Property	Value	Source
CAS Number	62732-72-3	--INVALID-LINK--, --INVALID-LINK--
Molecular Formula	C <sub>20</sub> H <sub>42</sub> O <sub>3</sub> S	--INVALID-LINK--, --INVALID-LINK--
Molecular Weight	362.61 g/mol	--INVALID-LINK--, --INVALID-LINK--

## Synthesis of Long-Chain Alkyl Methanesulfonates: An Exemplary Protocol

While a specific protocol for the synthesis of nonadecyl methanesulfonate is not published, the general synthesis of alkyl methanesulfonates is well-established. It typically involves the reaction of the corresponding alcohol with methanesulfonyl chloride in the presence of a base. A patent for an invention involving RNA interference describes the synthesis of a similar long-chain alkyl methanesulfonate, 9-octadecyl-nonadecyl methanesulfonate, providing a valuable experimental example.<sup>[1]</sup>

### Experimental Protocol: Synthesis of 9-Octadecyl-nonadecyl Methanesulfonate<sup>[1]</sup>

This protocol details the activation of a secondary alcohol, 19-hydroxyheptatriacontane, to its methanesulfonate derivative.<sup>[1]</sup>

Materials:

- 19-hydroxyheptatriacontane
- Methanesulfonyl chloride
- Anhydrous solvent (e.g., dichloromethane)
- Base (e.g., triethylamine)

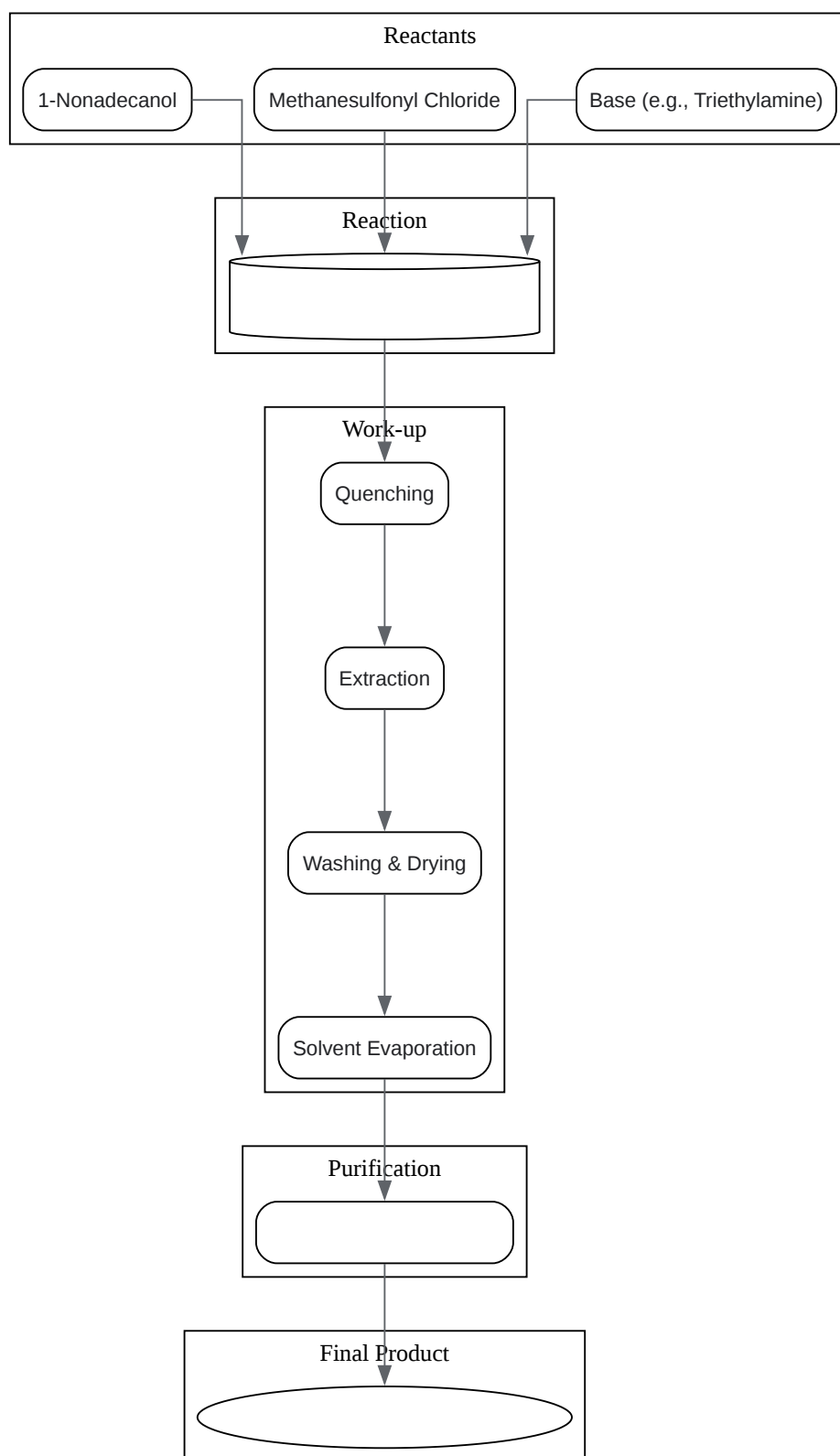
**Procedure:**

- Dissolve 19-hydroxyheptatriacontane in an anhydrous solvent under an inert atmosphere.
- Cool the reaction mixture in an ice bath.
- Add the base (e.g., triethylamine) to the solution.
- Slowly add methanesulfonyl chloride to the reaction mixture.
- Allow the reaction to proceed at a low temperature for a specified time, monitoring the progress by a suitable method (e.g., thin-layer chromatography).
- Upon completion, quench the reaction with a suitable reagent (e.g., water or a mild acid).
- Extract the product with an organic solvent.
- Wash the organic layer with brine and dry it over an anhydrous salt (e.g., sodium sulfate).
- Remove the solvent under reduced pressure to obtain the crude product.
- Purify the crude product by a suitable method, such as column chromatography on silica gel.

The final product, 9-octadecyl-nonadecyl methanesulfonate, was characterized by  $^1\text{H}$  NMR spectroscopy to confirm its purity.<sup>[1]</sup>

## Proposed Synthesis Workflow for Nonadecyl Methanesulfonate

The following diagram illustrates a probable synthetic workflow for nonadecyl methanesulfonate, based on the general principles of alkyl methanesulfonate synthesis.



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Caption: Proposed synthesis workflow for nonadecyl methanesulfonate.

## Properties of the Starting Material: 1-Nonadecanol

Understanding the properties of the precursor alcohol is crucial for planning the synthesis and purification of nonadecyl methanesulfonate. The properties of 1-nonadecanol are well-documented.

Property	Value
CAS Number	1454-84-8
Molecular Formula	C <sub>19</sub> H <sub>40</sub> O
Molecular Weight	284.5 g/mol
Appearance	White solid
Melting Point	62.0 to 64.0 °C
Boiling Point	344.0 to 346.0 °C (estimated)
Solubility in water	0.004781 mg/L at 25 °C (estimated)

Data sourced from The Good Scents Company.

## Reactivity and Stability

Alkyl methanesulfonates are known to be effective alkylating agents due to the good leaving group nature of the methanesulfonate anion.<sup>[2]</sup> Short-chain alkyl methanesulfonates, such as methyl methanesulfonate (MMS) and ethyl methanesulfonate (EMS), are well-studied genotoxic agents.<sup>[2]</sup> While the biological activity of long-chain analogues like nonadecyl methanesulfonate is not documented, it is reasonable to assume that they would also exhibit alkylating properties.

The stability of alkyl methanesulfonates can be influenced by factors such as temperature, pH, and the presence of nucleophiles. Hydrolysis can occur, particularly under basic or acidic conditions, to regenerate the alcohol and methanesulfonic acid.

## Spectroscopic Characterization

No specific spectroscopic data (NMR, IR, Mass Spectrometry) for nonadecyl methanesulfonate has been found in the public domain. For researchers synthesizing this compound, the following are expected characteristic signals:

- $^1\text{H}$  NMR: A triplet corresponding to the terminal methyl group of the nonadecyl chain, a multiplet for the methylene group adjacent to the sulfonate ester oxygen shifted downfield compared to the alcohol precursor, a singlet for the methyl group of the methanesulfonate moiety, and a complex multiplet for the remaining methylene groups of the long alkyl chain.
- $^{13}\text{C}$  NMR: A signal for the carbon of the methylene group attached to the sulfonate oxygen shifted significantly downfield, a signal for the methyl carbon of the methanesulfonate group, and a series of signals for the carbons of the nonadecyl chain.
- IR Spectroscopy: Characteristic strong asymmetric and symmetric S=O stretching bands of the sulfonate group, typically in the regions of  $1350\text{-}1380\text{ cm}^{-1}$  and  $1170\text{-}1180\text{ cm}^{-1}$ , respectively. C-O stretching vibrations will also be present.
- Mass Spectrometry: The molecular ion peak may be observed, along with characteristic fragmentation patterns including loss of the methanesulfonate group and fragmentation of the long alkyl chain.

## Biological Activity and Signaling Pathways

There is currently no information available in scientific literature or databases regarding the biological activity or any associated signaling pathways of nonadecyl methanesulfonate. Long-chain alkyl methanesulfonates are used in some analytical applications, such as in the analysis of water-soluble vitamins.[2]

## Conclusion

Nonadecyl methanesulfonate remains a poorly characterized compound in the public domain. This guide has synthesized the available information and provided a predictive framework based on the known chemistry of alkyl methanesulfonates. The provided exemplary synthesis protocol for a related long-chain alkyl methanesulfonate offers a practical starting point for its preparation. Further experimental investigation is required to fully elucidate the chemical, physical, and biological properties of nonadecyl methanesulfonate. Researchers working with

this compound are encouraged to perform thorough characterization and to handle it with the appropriate precautions for a potential alkylating agent.

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